

TEEPOL HB7: A Technical Guide to its Biodegradability and Environmental Impact

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Compound of Interest

Compound Name: *TEEPOL HB7*

Cat. No.: *B1179455*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the biodegradability and environmental impact of **TEEPOL HB7**, a commercial detergent formulation. The primary active ingredient in **TEEPOL HB7** is a mixture of sodium salts of C9-13 primary alcohol sulfates. This document summarizes the available data on the environmental fate and ecotoxicity of this key component, outlines the methodologies of relevant experimental protocols, and presents visual representations of key biological and assessment processes.

Executive Summary

TEEPOL HB7's primary component, sodium C9-13 alkyl sulfate, is classified as readily biodegradable. This classification is based on extensive data for the broader category of linear primary alkyl sulfates, which consistently demonstrate rapid and complete degradation in aerobic environments. The biodegradation process is initiated by enzymatic hydrolysis, followed by oxidation and subsequent metabolism by microorganisms.

From an ecotoxicological perspective, alkyl sulfates exhibit moderate toxicity to aquatic organisms. The toxicity is influenced by the length of the alkyl chain. While specific data for the C9-13 blend is limited, information on representative molecules like sodium dodecyl sulfate (C12) provides a reliable indication of its environmental impact. The potential for adverse environmental effects is significantly mitigated by the substance's rapid biodegradation.

Chemical Composition and Identification

The principal hazardous component of **TEEPOL HB7** is identified as:

Chemical Name	CAS Number	Concentration
Sulfuric acid, mono-C9-13-alkyl esters, sodium salts	72906-11-7	>30%

TEEPOL HB7 may also contain a small percentage of formaldehyde as a preservative. Formaldehyde is also recognized as being readily biodegradable.

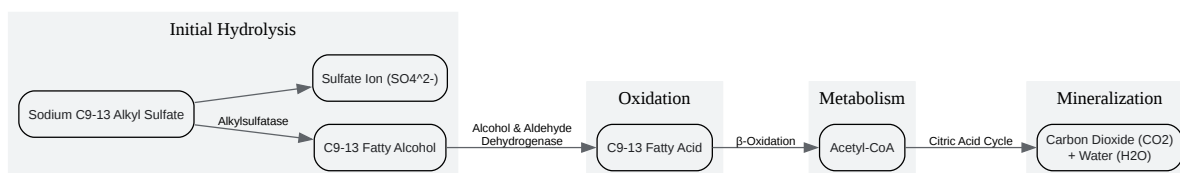
Biodegradability

The primary C9-13 alkyl sulfates in **TEEPOL HB7** are considered to be readily biodegradable. This conclusion is supported by numerous studies on linear alkyl sulfates, which indicate that these substances are efficiently mineralized by microorganisms in aquatic environments.

Biodegradation Pathway

The aerobic biodegradation of primary alkyl sulfates follows a well-established pathway:

- **Enzymatic Hydrolysis:** The process begins with the enzymatic cleavage of the sulfate ester bond by alkylsulfatase enzymes, which are commonly produced by various bacteria. This initial step yields the corresponding long-chain fatty alcohol and an inorganic sulfate ion.[\[1\]](#)
- **Oxidation:** The resulting fatty alcohol is then oxidized by alcohol dehydrogenase and aldehyde dehydrogenase to form a fatty acid.
- **β -Oxidation:** The fatty acid is subsequently metabolized through the β -oxidation pathway, where two-carbon units are sequentially cleaved to produce acetyl-CoA. This acetyl-CoA then enters the citric acid cycle for complete mineralization to carbon dioxide and water.



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Biodegradation pathway of sodium C9-13 alkyl sulfate.

Environmental Fate and Ecotoxicity

The environmental impact of **TEEPOL HB7** is primarily associated with its main surfactant component. While the product itself has limited ecotoxicity data, the information available for closely related alkyl sulfates allows for a comprehensive environmental risk assessment.

Aquatic Toxicity

Alkyl sulfates are known to be moderately toxic to aquatic organisms. The toxicity generally increases with the length of the alkyl chain up to a certain point, after which bioavailability may decrease. The following table summarizes acute toxicity data for representative linear alkyl sulfates.

Organism	Test Type	Substance	Endpoint	Value (mg/L)	Reference
Daphnia magna (Water flea)	48-hour Acute	Sodium Dodecyl Sulfate (C12)	LC50	7.4	U.S. EPA Ecotox Database[2]
Oncorhynchus mykiss (Rainbow trout)	96-hour Acute	Sodium Dodecyl Sulfate (C12)	LC50	1.18 - 2.21	Safety Data Sheet[3]
Green Algae	72-hour Acute	Sodium Lauryl Sulfate (C12)	NOEC	0.6	Safety Data Sheet[3]

LC50: The concentration of a substance that is lethal to 50% of the test organisms. EC50: The concentration of a substance that causes a specified effect in 50% of the test organisms.

NOEC: The No-Observed-Effect-Concentration, the highest tested concentration at which no statistically significant effect is observed.

It is important to note that while these values indicate a degree of aquatic toxicity, the rapid biodegradation of these surfactants significantly reduces their persistence and, therefore, the duration of exposure in the environment.

Experimental Protocols

The assessment of biodegradability and ecotoxicity relies on standardized and internationally recognized experimental protocols.

OECD 301F: Manometric Respirometry Test for Ready Biodegradability

This method is a cornerstone for determining the ready biodegradability of chemical substances.[4][5][6]

Principle: A known volume of inoculated mineral medium, containing the test substance as the sole source of organic carbon, is incubated in a closed flask at a constant temperature for 28

days. The consumption of oxygen by the microbial population during the biodegradation of the test substance is measured by a manometer. The amount of oxygen consumed is then compared to the theoretical oxygen demand (ThOD) to calculate the percentage of biodegradation.[4][6]

Apparatus:

- Respirometer with closed flasks and manometers
- Constant temperature chamber ($22 \pm 2^{\circ}\text{C}$)
- Magnetic stirrers
- Apparatus for CO₂ absorption (e.g., potassium hydroxide solution)

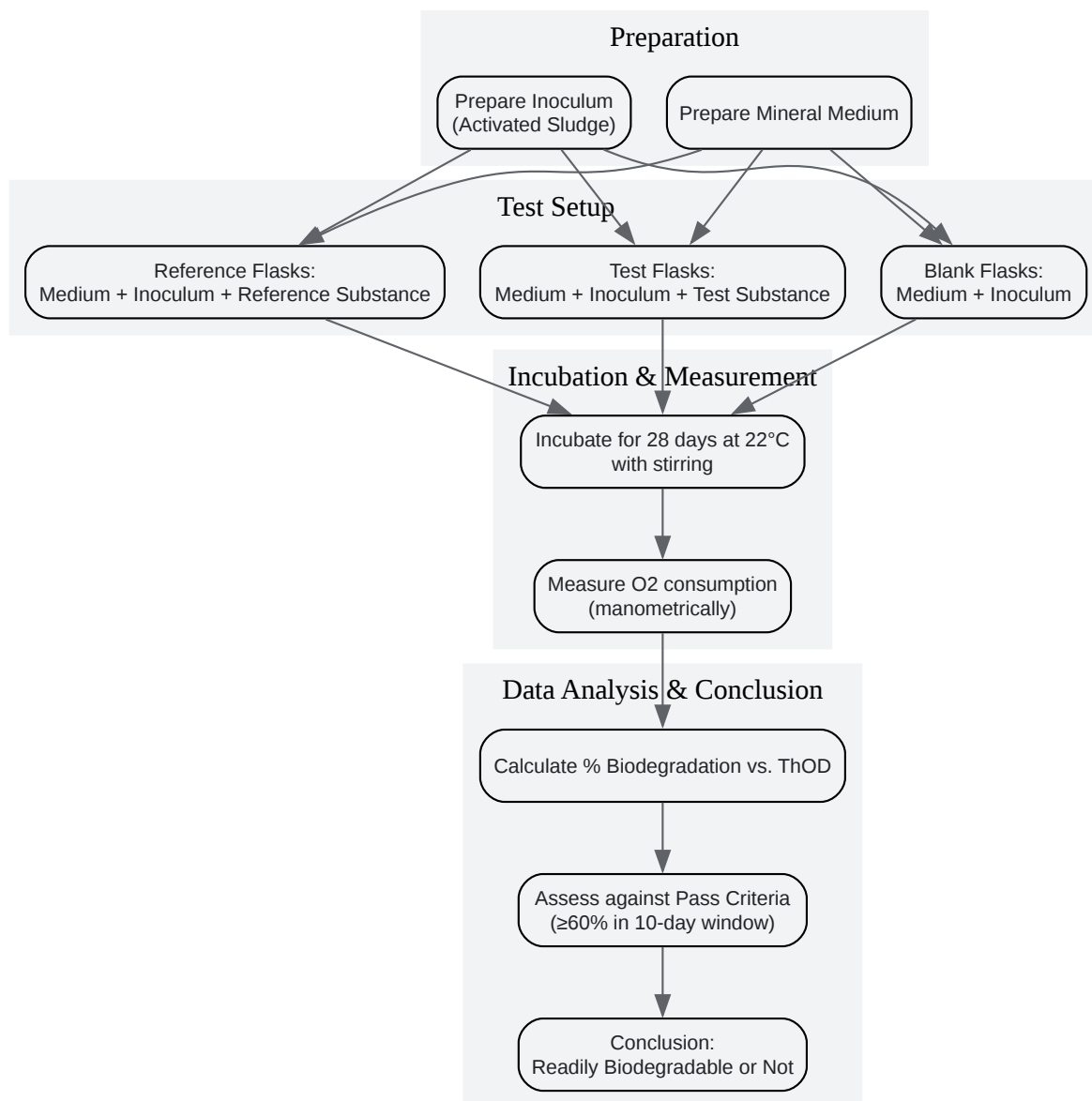
Procedure:

- Preparation of Inoculum: Activated sludge from a wastewater treatment plant is typically used as the microbial inoculum.
- Preparation of Test Medium: A mineral medium containing essential inorganic salts is prepared.
- Test Setup:
 - Test flasks: Contain the inoculated mineral medium and the test substance (typically at a concentration of 100 mg/L).
 - Blank flasks: Contain the inoculated mineral medium without the test substance to measure the endogenous respiration of the inoculum.
 - Reference flasks: Contain a readily biodegradable reference substance (e.g., sodium benzoate) to validate the test system.
- Incubation: The flasks are sealed and incubated in the dark at a constant temperature with continuous stirring for 28 days.

- Measurement: The oxygen consumption is monitored at regular intervals by recording the pressure changes in the flasks.
- Data Analysis: The percentage of biodegradation is calculated as: % Biodegradation = (Oxygen consumed by test substance - Oxygen consumed by blank) / ThOD * 100

Pass Criteria for Ready Biodegradability:

- $\geq 60\%$ of the ThOD is reached within the 28-day test period.
- This 60% level must be achieved within a "10-day window" that starts when the biodegradation first reaches 10%.[\[5\]](#)

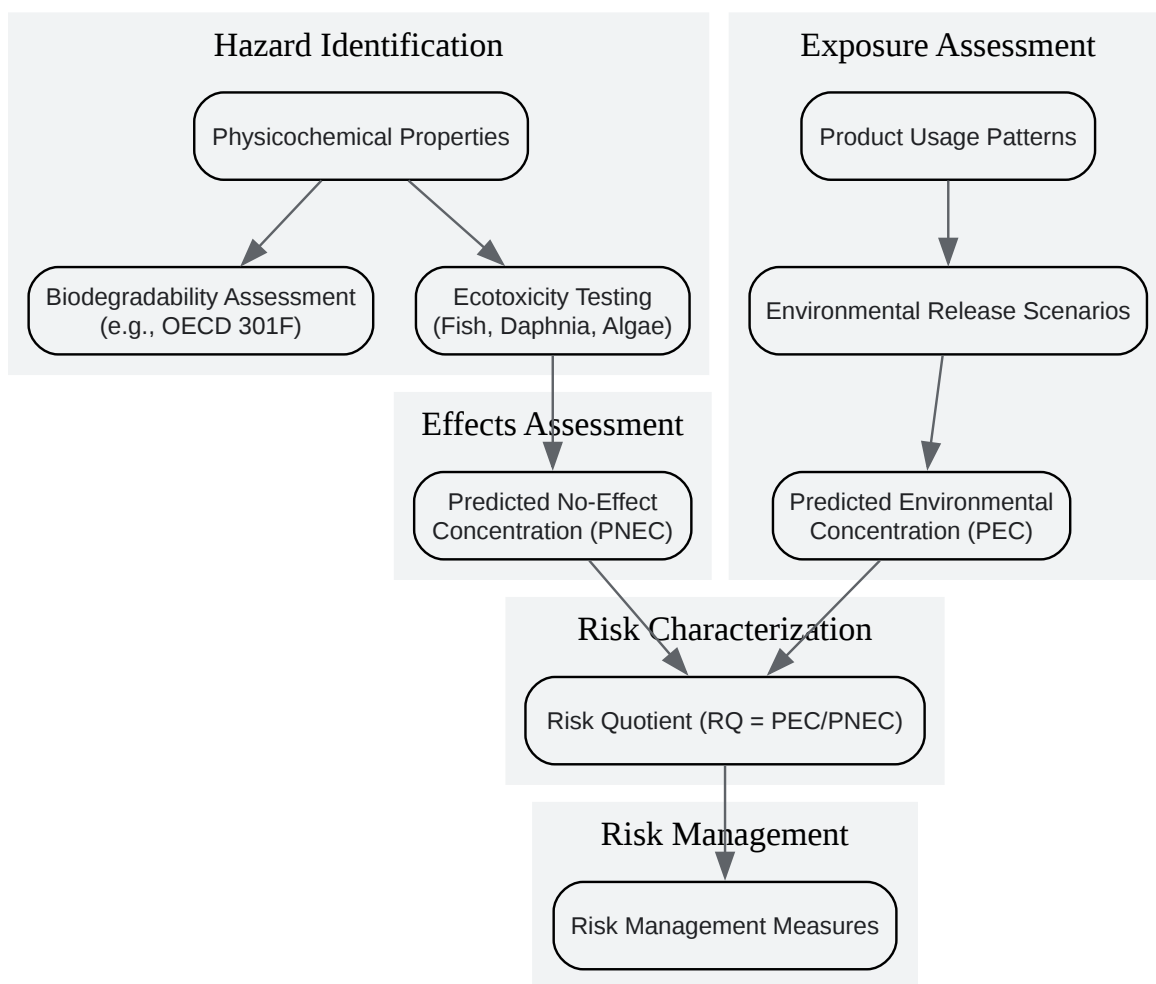


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Workflow for the OECD 301F Manometric Respirometry Test.

Environmental Risk Assessment Framework

A comprehensive environmental risk assessment for a substance like the primary component of **TEEPOL HB7** involves a structured approach to evaluate its potential impact.



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Environmental Risk Assessment Framework.

Conclusion

The primary active component of **TEEPOL HB7**, sodium C9-13 alkyl sulfate, is a readily biodegradable substance that is unlikely to persist in the environment. While it exhibits moderate acute toxicity to aquatic organisms, its rapid removal through biodegradation significantly mitigates the potential for long-term environmental impact. Standardized testing

protocols, such as the OECD 301F test, provide a robust framework for assessing its biodegradability. A comprehensive environmental risk assessment, considering both hazard and exposure, indicates a low risk to the aquatic environment under normal use and disposal scenarios.

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